

1-Fluoronaphthalene-2-sulfonamide: Comprehensive Technical Guide on Identifiers, Synthesis, and Applications

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Compound of Interest

Compound Name:	1-Fluoronaphthalene-2-sulfonamide
CAS No.:	1874267-46-5
Cat. No.:	B2634196

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Executive Summary

In contemporary medicinal chemistry, the strategic incorporation of fluorine atoms into aromatic frameworks is a highly validated approach to modulating a drug candidate's pharmacokinetic and pharmacodynamic profiles. **1-Fluoronaphthalene-2-sulfonamide** is a specialized, bifunctional building block. By combining the rigid, lipophilic naphthalene core with a strongly electron-withdrawing fluorine atom at the C1 position and a hydrogen-bond-donating sulfonamide group at the C2 position, this compound serves as a critical intermediate for synthesizing high-affinity enzyme inhibitors (e.g., targeting carbonic anhydrases and specific proteases).

This whitepaper provides a definitive guide to its chemical identifiers, structural mechanics, and a self-validating synthetic protocol designed to overcome the regioselectivity challenges inherent to functionalizing fluorinated naphthalenes.

Chemical Identity & Core Identifiers

Accurate chemical identification is the foundation of reproducible research. The following table consolidates the verified identifiers and quantitative physicochemical data for **1-fluoronaphthalene-2-sulfonamide**, cross-referenced against authoritative chemical databases .

Table 1: Core Chemical Identifiers and Properties

Identifier / Property	Value
IUPAC Name	1-fluoronaphthalene-2-sulfonamide
CAS Registry Number	1874267-46-5
Molecular Formula	C ₁₀ H ₈ FNO ₂ S
Molecular Weight	225.24 g/mol
Exact Mass	225.0258 g/mol
SMILES String	<chem>Fc1c(S(=O)(=O)N)ccc2ccccc12</chem>
InChI Key	MLVVJKBUPUAEGS-UHFFFAOYSA-N
MDL Number	MFCD29047524

Structural and Mechanistic Insights

The spatial arrangement of the C1-fluorine and C2-sulfonamide groups dictates the molecule's unique reactivity and binding affinity:

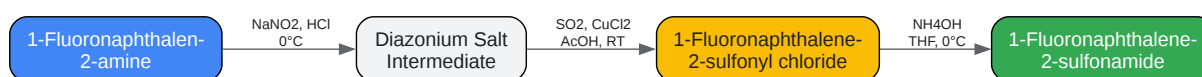
- Stereoelectronic Modulation:** The fluorine atom exerts a strong inductive electron-withdrawing effect (-I effect) across the aromatic system. This subtly decreases the pKa of the adjacent C2-sulfonamide protons, enhancing their capacity to act as hydrogen-bond donors. This is particularly advantageous when designing inhibitors that must coordinate with metal ions (like Zn²⁺) in metalloenzyme active sites.
- Steric Shielding & Metabolic Stability:** With a Van der Waals radius of 1.47 Å, fluorine is significantly smaller than chlorine or bromine. It provides sufficient steric shielding to block

cytochrome P450-mediated oxidation at the C1 position without introducing severe steric clashes that might disrupt the coplanarity of the sulfonamide group with the naphthalene ring.

Regioselective Synthetic Methodology

The Regioselectivity Challenge: Direct electrophilic chlorosulfonation of 1-fluoronaphthalene predominantly yields the 4-substituted regioisomer due to the strong para-directing resonance (+R) effect of the fluorine atom.

To achieve strict C2 regioselectivity, a Sandmeyer-type transformation starting from 1-fluoronaphthalen-2-amine is the preferred, self-validating route. This approach bypasses electrophilic aromatic substitution entirely, relying instead on radical-mediated diazonium chemistry to install the sulfonyl chloride intermediate, which is subsequently aminated.



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Figure 1: Regioselective synthesis of **1-fluoronaphthalene-2-sulfonamide** via Sandmeyer reaction.

Step-by-Step Protocol

Phase 1: Diazotization and Chlorosulfonation

- Diazotization: Suspend 1-fluoronaphthalen-2-amine (1.0 eq) in a mixture of glacial acetic acid and concentrated HCl (3:1 v/v) at 0°C.
 - Causality: The highly acidic medium ensures complete protonation of the amine, while strict thermal control at 0°C prevents the premature, explosive decomposition of the unstable diazonium intermediate.
- Add an aqueous solution of sodium nitrite (NaNO₂, 1.1 eq) dropwise. Stir for 30 minutes to ensure complete conversion to the diazonium salt.

- Sulfonylation: In a separate vessel, saturate glacial acetic acid with SO₂ gas and add Copper(II) chloride (CuCl₂, 0.2 eq).
 - Causality: CuCl₂ acts as a crucial single-electron transfer (SET) catalyst. It facilitates the radical-mediated extrusion of N₂ gas and the subsequent insertion of SO₂ to form the sulfonyl radical, which rapidly abstracts a chlorine atom to yield the sulfonyl chloride.
- Transfer the cold diazonium solution into the SO₂/CuCl₂ mixture. Allow the reaction to warm to room temperature. Extract with dichloromethane (DCM), wash with brine, dry over MgSO₄, and concentrate to isolate 1-fluoronaphthalene-2-sulfonyl chloride.

Phase 2: Nucleophilic Amination

- Dissolve the crude 1-fluoronaphthalene-2-sulfonyl chloride in anhydrous tetrahydrofuran (THF) and cool to 0°C.
 - Causality: THF provides optimal solubility for the electrophilic sulfonyl chloride while remaining completely miscible with the aqueous ammonia added in the next step, ensuring a rapid, homogeneous reaction phase.
- Slowly add aqueous ammonium hydroxide (NH₄OH, 28-30%, 5.0 eq).
 - Causality: A large excess of ammonia is required because it acts as both the nucleophile (attacking the sulfur center) and the acid scavenger (neutralizing the generated HCl). This drives the reaction to completion and suppresses the hydrolysis of the sulfonyl chloride into unwanted sulfonic acid byproducts.
- Stir for 2 hours at room temperature. Concentrate the mixture in vacuo, precipitate the product with cold water, and filter to obtain crude **1-fluoronaphthalene-2-sulfonamide**. Recrystallize from an ethanol/water gradient to achieve >98% purity.

Analytical Validation (Self-Validating System)

To ensure the trustworthiness of the synthesis and confirm absolute regioselectivity, the isolated product must be subjected to a rigorous, self-validating analytical suite. The expected parameters are summarized below.

Table 2: Expected Analytical Validation Parameters

Analytical Technique	Target Parameter	Expected Observation / Value
ESI-MS (Positive Mode)	[M+H] ⁺ Ion	Base peak at m/z 226.03
¹⁹ F NMR (400 MHz, DMSO-d ₆)	C1-F Chemical Shift	~ -115 ppm (multiplet due to J-coupling with aromatic protons)
¹ H NMR (400 MHz, DMSO-d ₆)	-SO ₂ NH ₂ Protons	~ 7.6 ppm (broad, exchangeable singlet, integrating to 2H)
HPLC (C18 Column)	Purity & Regioselectivity	>98% purity; total absence of the C4-isomer peak

Note: The absence of a secondary peak in the ¹⁹F NMR spectrum is the most sensitive indicator that the Sandmeyer approach successfully prevented the formation of regioisomers.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 14457750, 1-Fluoronaphthalene-2-sulfonyl chloride". PubChem. Available at:[\[Link\]](#)
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